

Health and Safety Guidelines for Dodecyl Methacrylate: A Technical Guide

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Compound of Interest

Compound Name: Dodecyl methacrylate

Cat. No.: B107424

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations for **dodecyl methacrylate** (CAS No. 142-90-5), also known as lauryl methacrylate. The information is compiled and synthesized from regulatory dossiers, safety data sheets, and scientific literature to provide a comprehensive resource for laboratory and research applications.

Hazard Identification and Classification

Dodecyl methacrylate is classified as a hazardous substance with the following primary concerns:

- **Skin, Eye, and Respiratory Irritation:** Direct contact can cause skin and serious eye irritation. [1][2] Vapors or mists may lead to respiratory tract irritation. [1][2]
- **Skin Sensitization:** **Dodecyl methacrylate** is a known skin sensitizer, meaning that repeated exposure may lead to an allergic skin reaction (contact dermatitis). [3] While considered to have a weak to moderate sensitizing potential, caution is warranted. [4]
- **Aquatic Toxicity:** The substance is very toxic to aquatic life, with long-lasting effects. [1]
- **Polymerization:** **Dodecyl methacrylate** can undergo hazardous polymerization when exposed to heat, oxidizing agents, or reducing agents. [5] This reaction can be exothermic

and may lead to a rapid release of energy.

The harmonized classification and labelling (CLP) for **dodecyl methacrylate** includes warnings for skin irritation (H315), serious eye irritation (H319), respiratory irritation (H335), and being very toxic to aquatic life with long-lasting effects (H410).[6]

Toxicological Data

The following tables summarize the available quantitative toxicological data for **dodecyl methacrylate**. Much of the data is derived from studies conducted according to OECD guidelines as reported in the ECHA registration dossier.

Table 1: Acute Toxicity

Endpoint	Species	Route	Value	Guideline	Source
LD ₅₀	Rat	Oral	> 5,570 mg/kg bw	OECD 401 (analogue)	[7]
LD ₅₀	Rat	Dermal	> 2,000 mg/kg bw	OECD 402	[8]
LDLo	Dog	Intravenous	1240 µL/kg	-	[1]

Table 2: Irritation and Sensitization

Endpoint	Species	Result	Guideline	Source
Skin Irritation	Rabbit	Irritating	OECD 404	[1]
Eye Irritation	Rabbit	Causes serious eye irritation	OECD 405	[1][9]
Skin Sensitization	Mouse	Not sensitizing (in LLNA test)	OECD 429	[10]

Note on Skin Sensitization: While the Local Lymph Node Assay (LLNA) result was negative, **dodecyl methacrylate** is still widely considered a sensitizer.[3][10] The broader family of methacrylates is known for its sensitizing potential, and products containing them are often recommended to carry warnings to avoid skin contact.[11]

Table 3: Ecotoxicological Data

Endpoint	Species	Value	Duration	Guideline	Source
LC ₅₀	Pimephales promelas (Fathead minnow)	71 - 122 mg/L (QSAR)	96 hours	OECD 203	[12]
EC ₅₀	Daphnia magna (Water flea)	> 1000 mg/L	48 hours	OECD 202	-
EC ₅₀	Pseudokirchn eriella subcapitata (Green algae)	> 1000 mg/L	72 hours	OECD 201	[13]

Note on Ecotoxicity: Some data, particularly for fish, is based on Quantitative Structure-Activity Relationship (QSAR) models as experimental vertebrate studies are sometimes waived to reduce animal testing.[\[12\]](#)[\[14\]](#)

Occupational Exposure Limits

As of the date of this guide, specific occupational exposure limits (OELs) such as a Threshold Limit Value (TLV) from ACGIH, a Permissible Exposure Limit (PEL) from OSHA, or a Recommended Exposure Limit (REL) from NIOSH have not been established for **dodecyl methacrylate**. For comparison, the OSHA PEL and NIOSH REL for the related compound, methyl methacrylate, are both 100 ppm (410 mg/m³) as an 8-hour time-weighted average (TWA).[\[15\]](#)[\[16\]](#)[\[17\]](#) Given the irritating and sensitizing properties of **dodecyl methacrylate**, exposure should be kept to the lowest reasonably practicable level.

Safe Handling and Personal Protective Equipment (PPE)

Engineering Controls

- Ventilation: All handling of **dodecyl methacrylate** that may generate vapors or mists should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)

- Closed Systems: Where feasible, use a closed system for transfers and reactions to minimize the release of the substance.^[1]
- Emergency Equipment: Ensure that safety showers and eyewash stations are readily accessible and in good working order.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be performed to determine the appropriate PPE for a specific task. The following provides general guidance:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to recognized standards (e.g., EN 166 or NIOSH).^[2]
- Hand Protection: Wear impervious gloves that have been tested and approved under appropriate standards. Due to the potential for skin sensitization, glove selection is critical. Nitrile gloves may offer short-term protection against splashes, but for prolonged or direct contact, more resistant materials should be considered. Always inspect gloves prior to use and change them immediately if contamination occurs.^[11]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact. For tasks with a higher risk of splashing, chemical-resistant aprons or coveralls may be necessary.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below acceptable levels, or during emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Storage and Disposal

- Storage: Store **dodecyl methacrylate** in a tightly closed container in a cool, dark, and well-ventilated place.^[1] It should be stored away from incompatible materials such as oxidizing agents, reducing agents, acids, and bases, which can initiate hazardous polymerization.^{[1][5]}
- Disposal: Dispose of waste **dodecyl methacrylate** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.^[2]

Emergency Procedures

First Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.[\[1\]](#)
- **Eye Contact:** Immediately flush the eyes with large amounts of running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

For any spill, the first step is to assess the situation and ensure the safety of all personnel. Evacuate the area if necessary.

- **Small Spills:** For small spills, wear appropriate PPE, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite), and collect it into a suitable, labeled container for hazardous waste disposal.
- **Large Spills:** For large spills, evacuate the area and contact your institution's emergency response team. Prevent the spill from entering drains or waterways.

Experimental Protocols

The toxicological data presented in this guide are typically generated using standardized test protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are brief overviews of the methodologies for key experiments.

Acute Dermal Toxicity (OECD 402)

This test provides information on health hazards from short-term dermal exposure.

- **Test Animals:** Typically, young adult rats are used.
- **Procedure:** A single dose of the test substance is applied uniformly over a shaved area of the skin (at least 10% of the body surface). The area is covered with a porous gauze and semi-occlusive dressing for a 24-hour exposure period.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- **Endpoint:** The LD₅₀ (the dose estimated to be lethal to 50% of the test animals) is determined. A limit test at 2000 mg/kg body weight is often performed.[\[3\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause reversible or irreversible skin inflammation.

- **Test Animals:** The albino rabbit is the preferred species.
- **Procedure:** A small amount (0.5 mL for liquids) of the test substance is applied to a shaved patch of skin and covered with a gauze patch for a 4-hour exposure period. An untreated area serves as a control.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. Observations may continue for up to 14 days to assess reversibility.
- **Endpoint:** The responses are scored, and the substance is classified based on the severity and reversibility of the skin reactions.[\[2\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)

Skin Sensitization - Local Lymph Node Assay (LLNA: BrdU-ELISA, OECD 442B)

This test is a non-radioactive method for identifying potential skin sensitizers.

- **Test Animals:** Mice are used for this assay.

- Procedure: The test substance is applied to the dorsal surface of each ear for three consecutive days. A positive control and a vehicle control group are also used.
- Mechanism: Sensitizers induce the proliferation of lymphocytes in the lymph nodes draining the application site. This proliferation is measured by the incorporation of 5-bromo-2-deoxyuridine (BrdU) into the DNA of the lymphocytes.
- Endpoint: After the exposure period, the auricular lymph nodes are excised, and the BrdU content is measured via an ELISA method. The results are expressed as a Stimulation Index (SI). An SI above a certain threshold (e.g., ≥ 1.6) indicates that the substance is a potential skin sensitizer.[\[21\]](#)[\[22\]](#)[\[23\]](#)

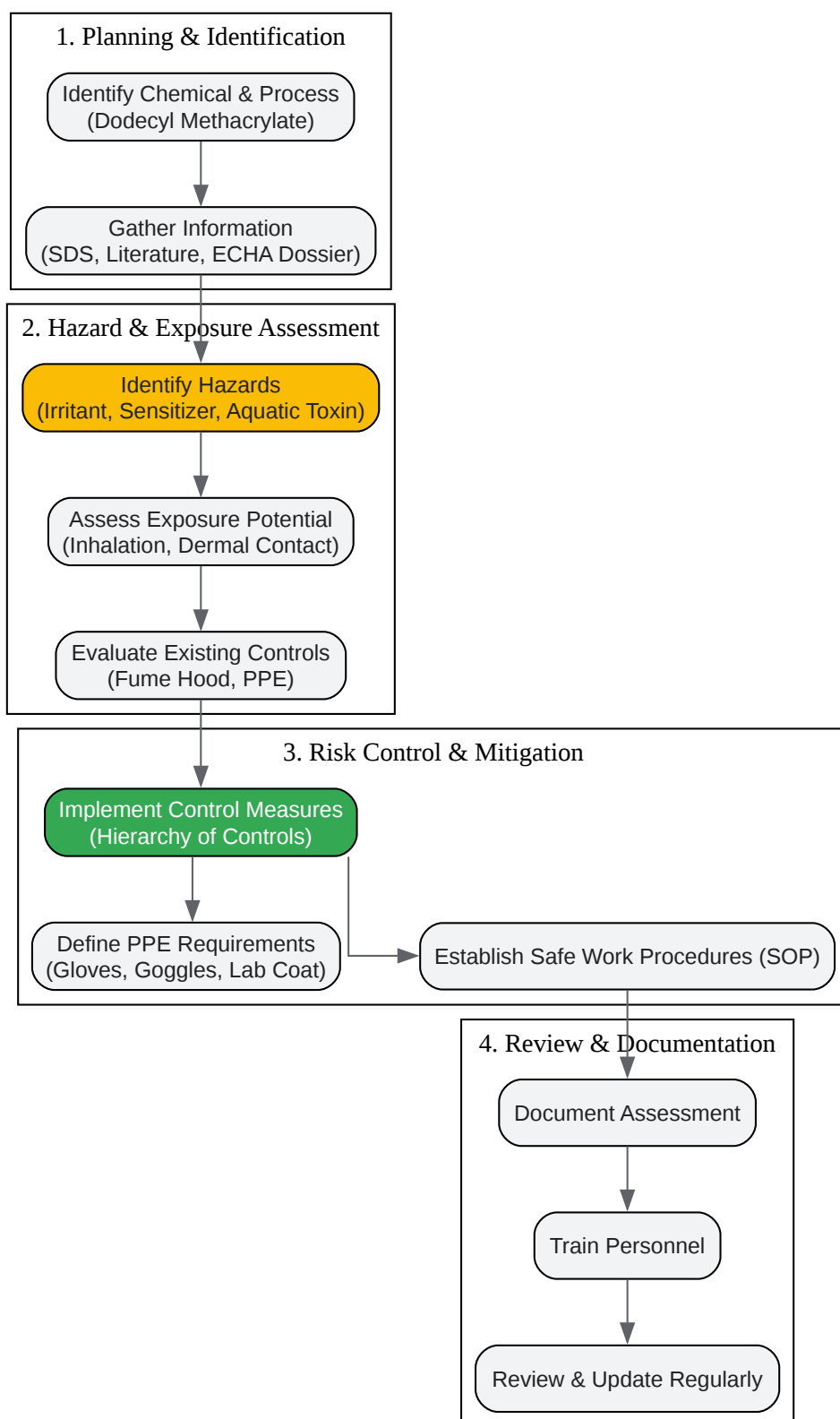
Aquatic Toxicity (OECD 201, 202, 203)

These tests evaluate the acute toxicity of a substance to representative aquatic organisms.

- OECD 203 (Fish, Acute Toxicity Test): Fish (e.g., Zebra fish or Rainbow trout) are exposed to various concentrations of the test substance in water for 96 hours. Mortality is recorded at 24, 48, 72, and 96 hours. The primary endpoint is the LC_{50} (the concentration that is lethal to 50% of the fish).[\[1\]](#)[\[4\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
- OECD 202 (Daphnia sp. Acute Immobilisation Test): Young daphnids (water fleas) are exposed to the test substance for 48 hours. The endpoint is immobilization, and the EC_{50} (the concentration that immobilizes 50% of the daphnids) is calculated.[\[8\]](#)[\[10\]](#)[\[13\]](#)[\[27\]](#)
- OECD 201 (Alga, Growth Inhibition Test): Cultures of freshwater algae are exposed to the test substance for 72 hours. The inhibition of growth (biomass and growth rate) is measured. The endpoint is the EC_{50} (the concentration that causes a 50% reduction in growth or growth rate).

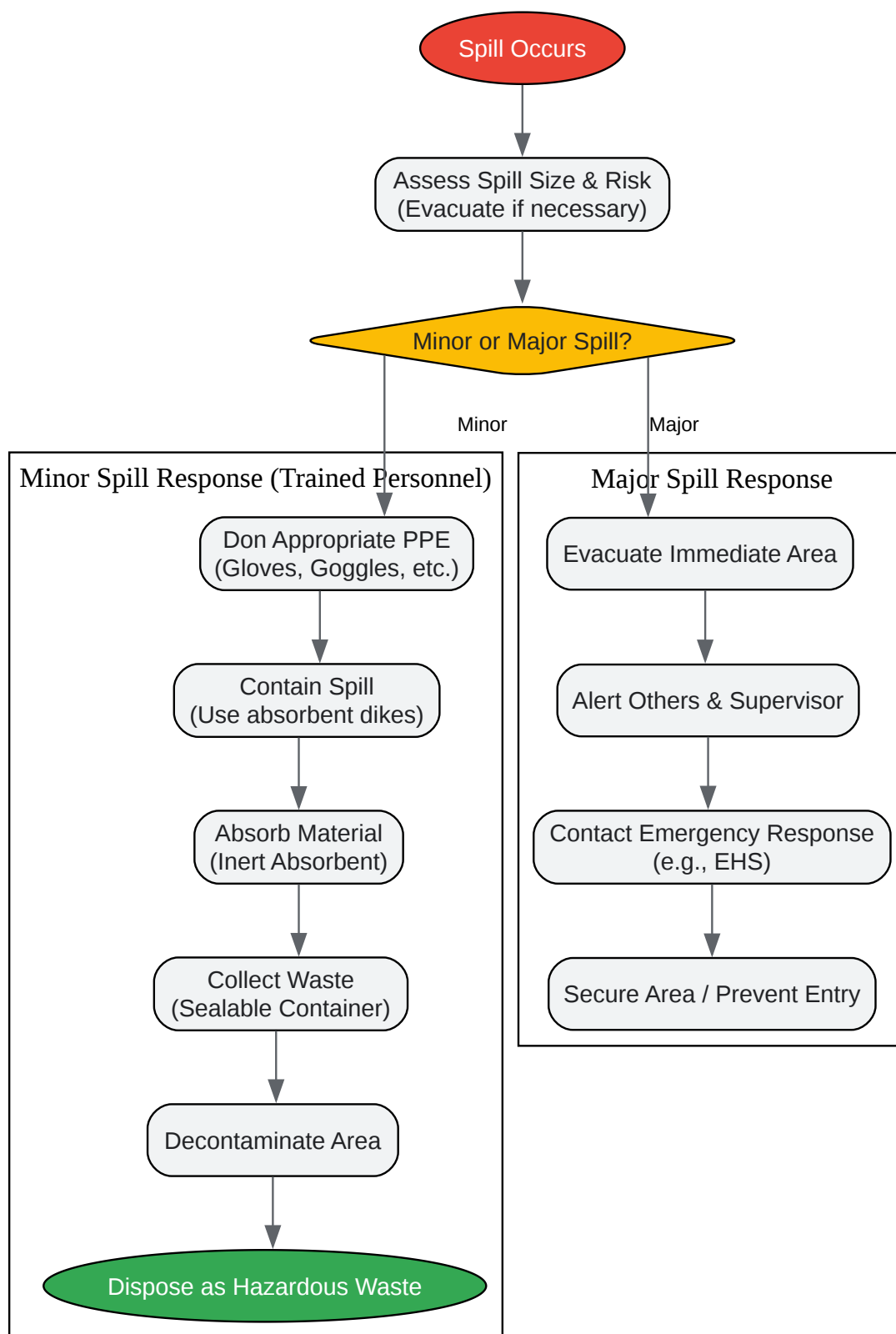
Visualized Workflows

The following diagrams illustrate standardized workflows for risk assessment and emergency spill response when working with **dodecyl methacrylate**.



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Caption: A stepwise workflow for conducting a chemical risk assessment for **dodecyl methacrylate**.



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Caption: Emergency response workflow for a chemical spill of **dodecyl methacrylate**.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. angenechemical.com [angenechemical.com]
- 3. n-Dodecyl methacrylate - Hazardous Agents | Haz-Map [haz-map.com]
- 4. Sensitization | Explore Safe Handling — Methacrylate Producers Association, Inc. [mpausa.org]
- 5. DODECYL METHACRYLATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. ECHA CHEM [chem.echa.europa.eu]
- 7. Registration Dossier - ECHA [echa.europa.eu]
- 8. Registration Dossier - ECHA [echa.europa.eu]
- 9. Registration Dossier - ECHA [echa.europa.eu]
- 10. Registration Dossier - ECHA [echa.europa.eu]
- 11. cir-safety.org [cir-safety.org]
- 12. Registration Dossier - ECHA [echa.europa.eu]
- 13. Registration Dossier - ECHA [echa.europa.eu]
- 14. Registration Dossier - ECHA [echa.europa.eu]
- 15. METHYL METHACRYLATE | Occupational Safety and Health Administration [osha.gov]
- 16. restoredcdc.org [restoredcdc.org]
- 17. Methyl methacrylate - IDLH | NIOSH | CDC [cdc.gov]
- 18. Registration Dossier - ECHA [echa.europa.eu]
- 19. Registration Dossier - ECHA [echa.europa.eu]

- 20. Registration Dossier - ECHA [echa.europa.eu]
- 21. Registration Dossier - ECHA [echa.europa.eu]
- 22. Registration Dossier - ECHA [echa.europa.eu]
- 23. n-Dodecyl methacrylate [webbook.nist.gov]
- 24. Registration Dossier - ECHA [echa.europa.eu]
- 25. Registration Dossier - ECHA [echa.europa.eu]
- 26. Methyl methacrylate and respiratory sensitization: A Critical review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 27. gjchemical.com [gjchemical.com]
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